

An In-depth Technical Guide to the Safe Handling of 4-tert-Butylbenzenesulfonamide

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Compound of Interest

Compound Name: 4-tert-Butylbenzenesulfonamide

Cat. No.: B193189

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-tert-Butylbenzenesulfonamide** (CAS No. 6292-59-7), a key intermediate in pharmaceutical synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing potential exposure risks.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is the foundation of its safe handling.

Property	Value	Source
Molecular Formula	C10H15NO2S	[1][2][3][4]
Molecular Weight	213.30 g/mol	[1][2][3][4]
Appearance	White solid	[2]
Melting Point	136-138°C	[2]
Boiling Point	337.2 ± 35.0°C (Predicted)	[2]
Solubility	Slightly soluble in chloroform, sparingly soluble in ethyl acetate.	[2]
pKa	10.22 ± 0.10 (Predicted)	[2]

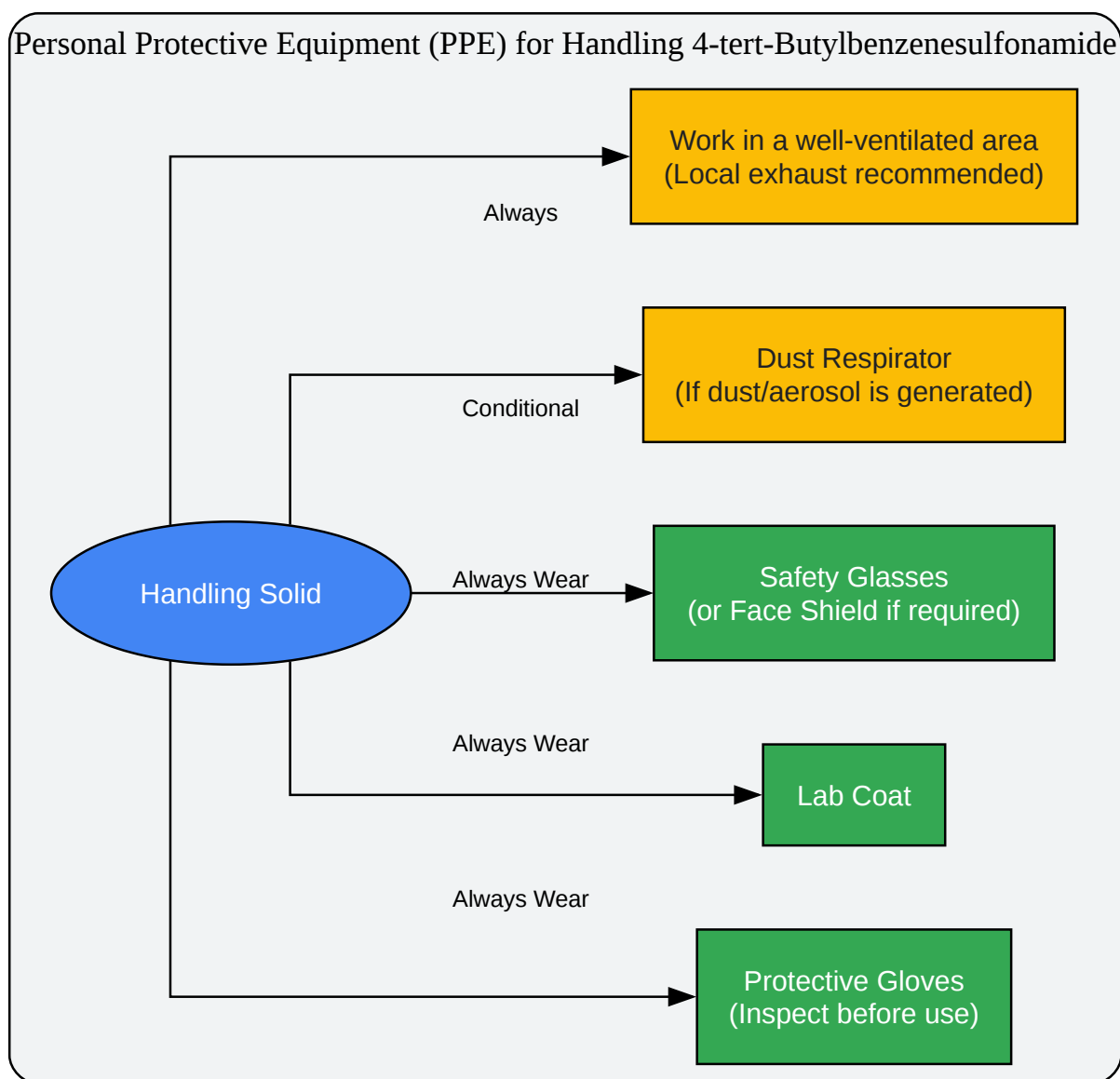
Hazard Identification and Classification

4-tert-Butylbenzenesulfonamide is classified as an irritant and requires careful handling to avoid adverse health effects.[2] The following table summarizes its GHS hazard classifications based on available data.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Warning	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Danger / Warning	H314: Causes severe skin burns and eye damage[1] / H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Warning	H319: Causes serious eye irritation[1]
Acute Toxicity, Inhalation	Warning	H332: Harmful if inhaled[1]
Specific Target Organ Toxicity, Single Exposure	Warning	H335: May cause respiratory irritation[1][5]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **4-tert-Butylbenzenesulfonamide** to prevent skin and eye contact, and inhalation.



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Caption: Recommended PPE for handling solid **4-tert-Butylbenzenesulfonamide**.

Safe Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring laboratory safety.

Handling:

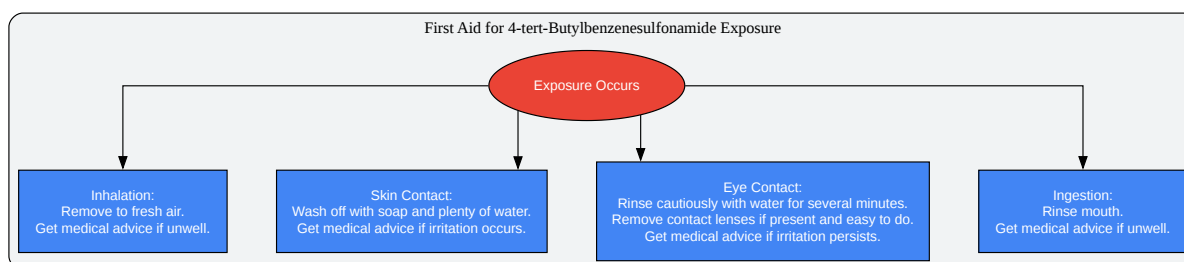
- Handle in a well-ventilated place.[\[6\]](#)
- Wear suitable protective equipment.[\[6\]](#)
- Prevent dispersion of dust.[\[6\]](#)
- Use a local exhaust system if dust or aerosol will be generated.[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Wash hands and face thoroughly after handling.[\[6\]](#)
- Do not eat, drink, or smoke when using this product.

Storage:

- Keep the container tightly closed.[\[6\]](#)
- Store in a cool, dark, and dry place.[\[6\]](#)[\[7\]](#)
- Store away from incompatible materials such as oxidizing agents.[\[6\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is essential.



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Caption: First aid procedures for different routes of exposure.

Accidental Release Measures

In the case of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions:
 - Use personal protective equipment.[8]
 - Avoid dust formation.[8]
 - Avoid breathing vapors, mist, or gas.[8]
 - Ensure adequate ventilation.[8]
 - Evacuate personnel to safe areas.[8]
- Environmental Precautions:
 - Do not let the product enter drains.[8]

- Methods for Cleaning Up:
 - Pick up and arrange disposal without creating dust.[8]
 - Sweep up and shovel the material.[8]
 - Keep in suitable, closed containers for disposal.[8]

Disposal Considerations

Dispose of **4-tert-Butylbenzenesulfonamide** and its contaminated packaging in accordance with local, state, and federal regulations.

- Product: Offer surplus and non-recyclable solutions to a licensed disposal company.[8]
- Contaminated Packaging: Dispose of as unused product.[8]

Experimental Protocols

While specific experimental protocols for safety are not extensively detailed in the provided literature, the following general laboratory-scale synthesis protocol for a related compound, 4-tert-butylbenzenesulfonic acid, highlights the type of controlled environment required.

Experimental Protocol: Sulfonation of tert-Butylbenzene[9]

- Materials:
 - tert-Butylbenzene
 - Fuming sulfuric acid (oleum) or concentrated sulfuric acid
 - Sodium bicarbonate
 - Sodium chloride
 - Water
 - Ice

- Round-bottom flask
- Stirring apparatus
- Heating mantle
- Separatory funnel
- Filtration apparatus
- Procedure:
 - In a round-bottomed flask equipped with a stirrer, slowly add fuming sulfuric acid to tert-butylbenzene while maintaining the temperature below 25 °C with an ice bath.[9]
 - After the addition is complete, slowly heat the mixture to approximately 80 °C with constant stirring until the tert-butylbenzene layer is fully dissolved.[9]
 - Pour the reaction mixture into water.[9]
 - Partially neutralize the solution by carefully adding sodium bicarbonate.[9]
 - Filter the solution to remove any solid impurities.[9]
 - To precipitate the sodium salt of 4-tert-butylbenzenesulfonic acid, add sodium chloride and heat until it dissolves.[9]

This protocol illustrates the need for temperature control, careful addition of reagents, and appropriate work-up procedures, all of which are fundamental principles of safe laboratory practice when working with potentially hazardous materials like **4-tert-Butylbenzenesulfonamide**.

Disclaimer: This guide is intended for informational purposes only and does not supersede any legal requirements or institutional safety protocols. Always consult the most current Safety Data Sheet (SDS) for **4-tert-Butylbenzenesulfonamide** before use.

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